

3-Aminopropanethiol corrosion inhibitor petroleum industry

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Compound Focus: 3-Aminopropanethiol

CAS No.: 462-47-5

Cat. No.: S573480

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Chemical Profile of 3-Aminopropanethiol

This table summarizes the basic identifiers and key physical properties of **3-Aminopropanethiol** that are relevant for its handling and application.

Property Type	Description
CAS Number	462-47-5 [1] [2] [3]
Molecular Formula	C ₃ H ₉ NS [1] [2] [4]
Molecular Weight	91.18 g/mol [1] [3]
Boiling Point	151.4 °C at 760 mmHg [1] [2] [4]
Density	0.951 g/cm ³ [1] [2] [4]
Flash Point	45.4 °C [1] [2]
pKa	9.29 (Predicted) [1] [3]

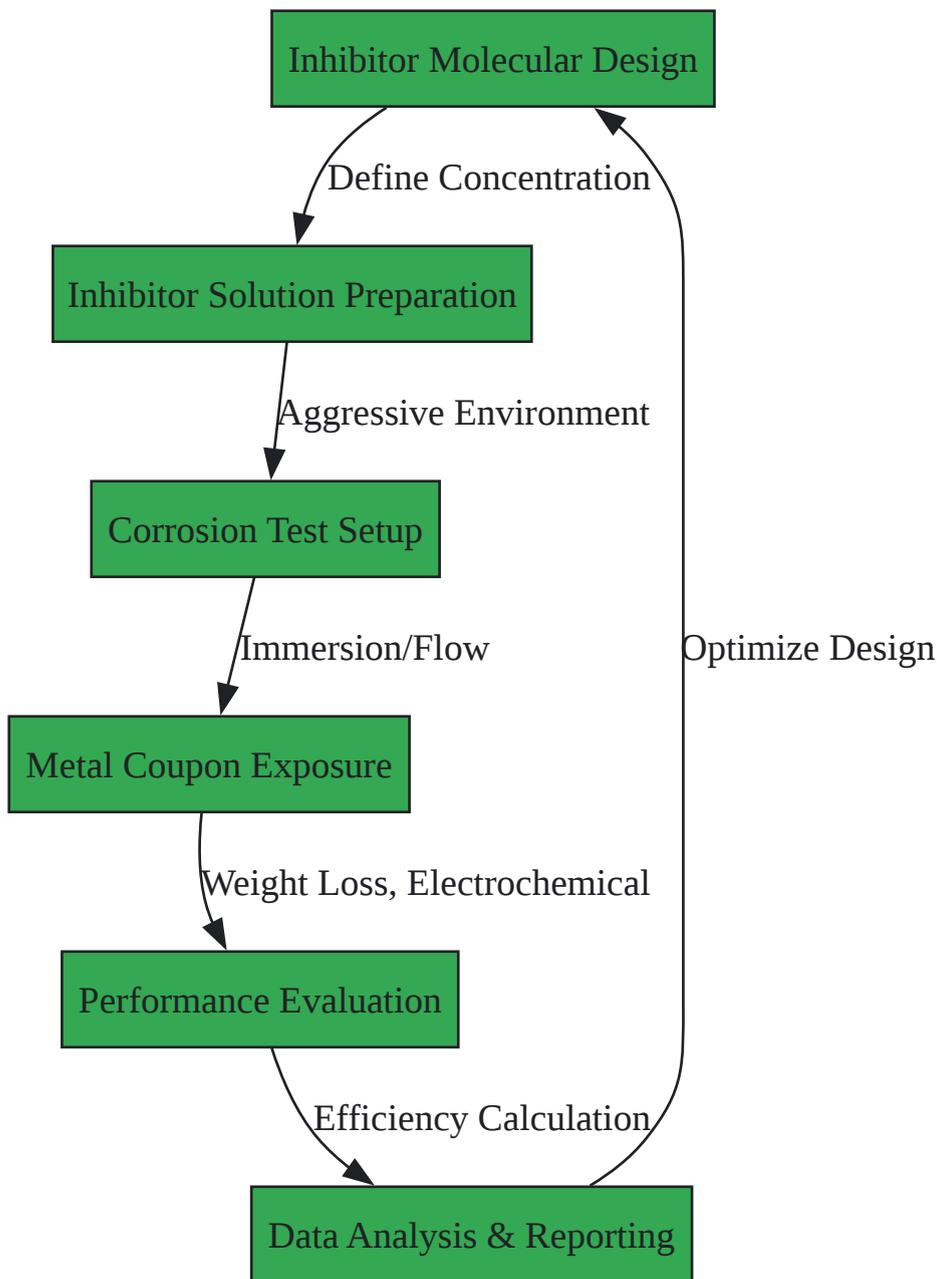
This table outlines the known applications of **3-Aminopropanethiol**, highlighting its use in the petroleum industry.

Application Area	Specific Use	Function/Rationale
Petroleum Industry	Corrosion inhibitor for pipelines and storage tanks [1]	Prevents corrosive degradation, extending equipment service life and reducing costs [1].
Organic Synthesis & Biochemistry	Building block for pharmaceuticals and agricultural chemicals [1]	Forms stable covalent bonds with other molecules [1].
Medical Applications	Treatment for radiation-induced bone marrow suppression and acute leukemia [1]	Stimulates blood cell production and targets cancerous cells [1].

Application Context and Experimental Design

In the petroleum industry, **3-Aminopropanethiol** is recognized for its role in preventing the corrosion of pipelines and storage tanks, which helps to extend their service life and reduce maintenance costs [1]. Its molecular structure, featuring both a thiol (-SH) and an amine (-NH₂) functional group, is typical for effective corrosion inhibitors. These groups can facilitate strong adsorption onto metal surfaces, forming a protective layer that blocks corrosive agents [5].

The following diagram illustrates the conceptual workflow for developing and testing a corrosion inhibitor like **3-Aminopropanethiol**, from molecular design to performance evaluation.



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A generic protocol for a basic weight-loss corrosion test, a standard method for evaluating inhibitor efficiency, is outlined below.

Experimental Protocol: Gravimetric (Weight-Loss) Corrosion Test

- **1. Solution Preparation**

- Prepare a simulated corrosive environment. For general screening, this is often an acidic solution (e.g., 1 M HCl).
 - Prepare a stock solution of **3-Aminopropanethiol** in a suitable solvent (e.g., ethanol or water, depending on its solubility) [5].
 - Dilute the stock solution to the desired concentrations (e.g., 50 ppm, 100 ppm, 200 ppm) in the corrosive medium.
- **2. Metal Specimen Preparation**
 - Use metal coupons (e.g., mild steel) of a standardized size and composition.
 - Polish the coupons successively with abrasive paper (e.g., 120 to 600 grit) to achieve a uniform surface.
 - Clean the coupons thoroughly with distilled water and degrease with acetone. Dry and store in a desiccator.
 - Weigh each coupon accurately before immersion (**Initial Weight, W₁**).
- **3. Immersion Test**
 - Immerse the pre-weighed metal coupons in the inhibitor-containing solutions and a blank (corrosive medium without inhibitor) as a control.
 - Maintain the system at a constant temperature (e.g., 25 °C or 60 °C) for a set period (e.g., 6 to 24 hours).
 - Ensure tests are conducted in duplicate or triplicate for statistical significance.
- **4. Post-Exposure Analysis**
 - After immersion, carefully remove the coupons.
 - Clean them to remove corrosion products, typically by scrubbing with a bristle brush under running water or using a specific chemical cleaning solution [6].
 - Dry the coupons completely and weigh them again (**Final Weight, W₂**).
- **5. Data Calculation**
 - **Corrosion Rate (CR):** Calculate the corrosion rate from the weight loss.
 - **Inhibition Efficiency (IE%):** Calculate the percentage efficiency of the inhibitor using the formula: $IE\% = [(W_{\text{blank}} - W_{\text{inhibitor}}) / W_{\text{blank}}] \times 100$ where W_{blank} and $W_{\text{inhibitor}}$ are the weight losses in the blank and inhibitor solutions, respectively.

Research and Development Considerations

The search results indicate a significant gap in publicly available data for this specific compound in corrosion applications. To proceed with research and development, you may need to:

- **Consult Specialized Literature:** Perform a deep search on scientific databases like SciFinder, Reaxys, or specialized corrosion journals for primary research articles.
- **Empirical Optimization:** Determine the optimal operating parameters (e.g., concentration, temperature, pH) through systematic laboratory testing, as this data is not available in the general sources found.
- **Focus on Mechanism:** The amine and thiol functional groups in **3-Aminopropanethiol** suggest it likely acts as an efficient adsorption inhibitor [5]. Further research could focus on characterizing the adsorption isotherm and the protective film formed on the metal surface.

Conclusion

While **3-Aminopropanethiol** is identified as a corrosion inhibitor in the petroleum industry, detailed quantitative performance data and ready-to-use industrial protocols are not available in the current search. The chemical property data and general experimental framework provided can serve as a starting point. However, successful application will likely require dedicated experimental work to generate the necessary performance data under specific, relevant conditions.

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